

Application Notes and Protocols: Non-Polymer Applications of 2-Hexylthiophene in Materials Science

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Compound of Interest

Compound Name: 2-Hexylthiophene

Cat. No.: B090786

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These application notes provide a comprehensive overview of the use of **2-hexylthiophene** in the synthesis of non-polymeric materials for various applications in materials science, particularly in the field of organic electronics. Detailed protocols for the synthesis of representative oligothiophenes and the fabrication of organic field-effect transistors (OFETs) and organic solar cells (OSCs) are provided, along with a summary of their performance data.

Application: Organic Field-Effect Transistors (OFETs)

End-capped oligothiophenes derived from **2-hexylthiophene** are promising semiconductor materials for OFETs. The hexyl groups enhance solubility, enabling solution-based processing, while the well-defined oligomeric structure allows for better control over morphology and electronic properties compared to their polymeric counterparts.

Featured Material: α,ω -Dihexylquaterthiophene (DH4T)

α,ω -Dihexylquaterthiophene is a well-studied small molecule semiconductor where a core of four thiophene rings is end-capped with hexyl groups. This modification improves solubility and promotes crystalline ordering in thin films, which is crucial for efficient charge transport.

Table 1: Performance of OFETs based on Hexyl-Substituted Oligothiophenes

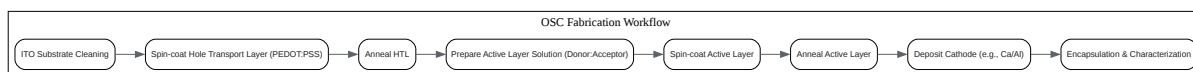
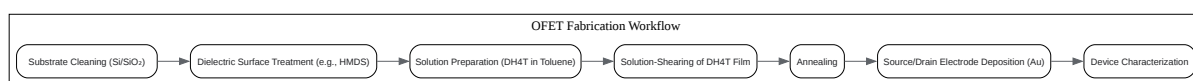
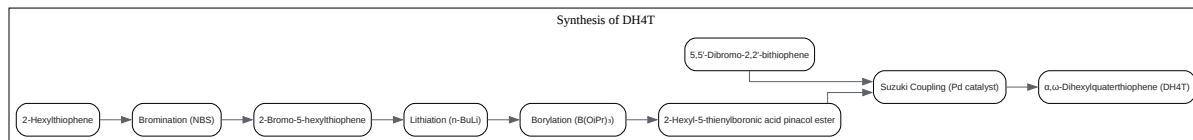
Oligothiophene Derivative	Deposition Method	Dielectric	Mobility (cm ² /Vs)	On/Off Ratio	Reference
α,ω -Dihexylquaterthiophene (DH4T)	Solution-Shearing	PMMA	0.1 - 0.4	$> 10^6$	[1]
α,ω -Dihexylsexithiophene (DH6T)	Vacuum Evaporation	SiO ₂	~ 0.1	$> 10^6$	[2]
End-capped bithiophene oligomer	Vacuum Evaporation	SiO ₂	0.084	8.8×10^5	[3]

Experimental Protocols

Protocol 1: Synthesis of α,ω -Dihexylquaterthiophene (DH4T)

This protocol describes a typical synthesis route for DH4T using a Suzuki coupling reaction.

Workflow for the Synthesis of α,ω -Dihexylquaterthiophene (DH4T)



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